

# A Technical Guide to the Historical Discovery and Development of Aminonaphthalenedisulfonic Acids

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## Compound of Interest

**Compound Name:** Sodium 3-aminonaphthalene-1,5-disulphonate

**Cat. No.:** B076140

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the historical discovery, synthesis, and evolution of aminonaphthalenedisulfonic acids. From their foundational role in the synthetic dye industry of the 19th century to their modern applications in biomedical research, these compounds represent a significant chapter in the history of industrial and medicinal chemistry. This document provides a comprehensive overview of key discoveries, detailed experimental protocols for their synthesis, quantitative data for various isomers, and an exploration of their emerging roles in drug development.

## Historical Context and Key Discoveries

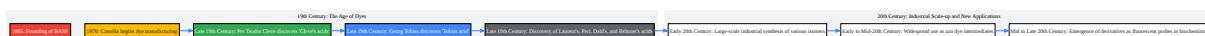
The story of aminonaphthalenedisulfonic acids is intrinsically linked to the rise of the German chemical industry in the latter half of the 19th century. The burgeoning textile industry created a massive demand for synthetic dyes, and naphthalene, a readily available coal tar derivative, became a key building block for a new generation of vibrant and colorfast azo dyes. Pioneering chemists and industrial powerhouses like Badische Anilin- & Soda-Fabrik (BASF) and Cassella Farbwerke Mainkur drove the systematic investigation of naphthalene chemistry, leading to the discovery and industrial production of a vast array of sulfonated and aminated derivatives.

A pivotal figure in this era was the Swedish chemist Per Teodor Cleve (1840-1905). His extensive research on naphthalene derivatives led to the discovery of several aminonaphthalenesulfonic acids, which are now collectively known as Cleve's acids.[1][2] Another key contributor was the German chemist Georg Tobias, who is credited with the discovery of Tobias acid (2-amino-1-naphthalenesulfonic acid).[3] These discoveries, along with the development of other important isomers like Laurent's acid, Peri acid, Dahl's acid, and Brönnér's acid, laid the foundation for a new era in dye chemistry.[4][5][6]

The industrial synthesis of these compounds was a major focus for companies like BASF, founded in 1865, and Cassella.[4][7] These companies developed and patented numerous processes for the large-scale production of aminonaphthalenedisulfonic acids, which were then used as crucial intermediates in the synthesis of a wide range of azo dyes.

## Timeline of Key Discoveries and Developments

This timeline highlights some of the key milestones in the historical development of aminonaphthalenedisulfonic acids.



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A timeline of the key discoveries and developments of aminonaphthalenedisulfonic acids.

## Key Aminonaphthalenedisulfonic Acids: Properties and Synthesis

This section provides a detailed overview of some of the most significant aminonaphthalenedisulfonic acid isomers, including their physical and chemical properties, and established synthetic protocols.

## Quantitative Data of Key Isomers

The following tables summarize key quantitative data for several important aminonaphthalenedisulfonic acid isomers.

Table 1: Physical Properties of Key Aminonaphthalenedisulfonic Acids

Common Name	IUPAC Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
Naphthionic acid	4- Aminonaphthalene-1-sulfonic acid	84-86-6	C <sub>10</sub> H <sub>9</sub> NO <sub>3</sub> S	223.25	≥300
Tobias acid	2- Aminonaphthalene-1-sulfonic acid	81-16-3	C <sub>10</sub> H <sub>9</sub> NO <sub>3</sub> S	223.25	180[8]
Laurent's acid	5- Aminonaphthalene-1-sulfonic acid	84-89-9	C <sub>10</sub> H <sub>9</sub> NO <sub>3</sub> S	223.25	>300
Peri acid	8- Aminonaphthalene-1-sulfonic acid	82-75-7	C <sub>10</sub> H <sub>9</sub> NO <sub>3</sub> S	223.25	>350[3]
1,6-Cleve's acid	5- Aminonaphthalene-2-sulfonic acid	119-79-9	C <sub>10</sub> H <sub>9</sub> NO <sub>3</sub> S	223.25	>300[9]
Brönner's acid	6- Aminonaphthalene-2-sulfonic acid	93-00-5	C <sub>10</sub> H <sub>9</sub> NO <sub>3</sub> S	223.25	>300

Table 2: Solubility of Key Aminonaphthalenedisulfonic Acids

Common Name	Water Solubility	Solubility in Other Solvents
Naphthionic acid	Very slightly soluble	Soluble in aqueous base[10]
Tobias acid	Sparingly soluble, sodium salt is readily soluble[11]	Slightly soluble in DMSO and methanol (heated)[8]
Laurent's acid	Soluble in hot water[12]	
Peri acid	Slightly soluble in water, soluble in glacial acetic acid[3]	
1,6-Cleve's acid		
Brönner's acid		

## Experimental Protocols for Key Syntheses

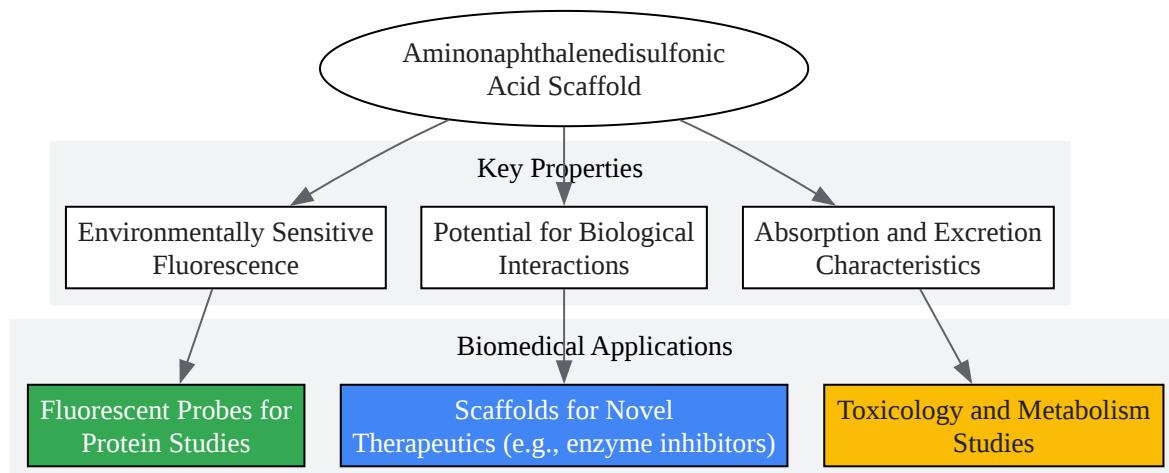
The following sections provide detailed methodologies for the synthesis of several key aminonaphthalenedisulfonic acids.

Naphthionic acid is typically prepared by the sulfonation of 1-aminonaphthalene.[2]

Experimental Protocol:

- Reaction Setup: In a suitable reaction vessel, add 1-aminonaphthalene.
- Sulfonation: Slowly add concentrated sulfuric acid to the 1-aminonaphthalene with stirring. The reaction is exothermic and the temperature should be controlled.
- Heating: Heat the reaction mixture to a temperature of 100-130°C for several hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography.
- Work-up: After the reaction is complete, the mixture is cooled and poured into a large volume of cold water or onto ice.

- Isolation: The precipitated naphthionic acid is collected by filtration, washed with cold water to remove excess sulfuric acid, and then dried.



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